

Technical Guide: Physical Properties of tert-Butyl (3-bromopyridin-2-yl)carbamate

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Compound of Interest

Compound Name: *tert-Butyl (3-bromopyridin-2-yl)carbamate*

Cat. No.: *B177641*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **tert-butyl (3-bromopyridin-2-yl)carbamate**, a key intermediate in organic synthesis and drug discovery. Due to the limited availability of experimentally determined data in peer-reviewed literature, this guide combines reported values with established protocols for the experimental determination of key physical characteristics.

Core Physical Properties

tert-Butyl (3-bromopyridin-2-yl)carbamate is a solid, off-white to beige powder at room temperature. Its structure, featuring a bulky tert-butoxycarbonyl (Boc) protecting group on a brominated pyridine ring, makes it a valuable building block in the synthesis of more complex molecules.

Below is a summary of the available quantitative data for this compound.

Property	Value	Source
CAS Number	149489-04-3	Commercial Suppliers
Molecular Formula	C ₁₀ H ₁₃ BrN ₂ O ₂	Calculated
Molecular Weight	273.13 g/mol	Calculated
Appearance	White to off-white or beige solid/powder	Commercial Suppliers
Melting Point	81-82 °C	Commercial Supplier
Boiling Point	298.9 ± 25.0 °C (Predicted)	Commercial Supplier
Density	1.453 ± 0.06 g/cm ³ (Predicted)	Commercial Supplier

Spectroscopic and Chromatographic Data

While specific spectra for **tert-butyl (3-bromopyridin-2-yl)carbamate** are not readily available in the public domain, commercial suppliers indicate that data such as ¹H NMR, ¹³C NMR, HPLC, and LC-MS are typically generated for batch-specific quality control. Researchers are advised to request this information directly from the supplier. The expected spectral characteristics can be inferred from the structure and data for analogous compounds.

Experimental Protocols

The following sections provide detailed, generalized methodologies for the experimental determination of key physical properties of **tert-butyl (3-bromopyridin-2-yl)carbamate**. These protocols are based on standard laboratory practices for compounds of this nature.

Synthesis and Purification of tert-Butyl (3-bromopyridin-2-yl)carbamate

The synthesis of **tert-butyl (3-bromopyridin-2-yl)carbamate** typically involves the protection of the amino group of 2-amino-3-bromopyridine with di-tert-butyl dicarbonate (Boc₂O).

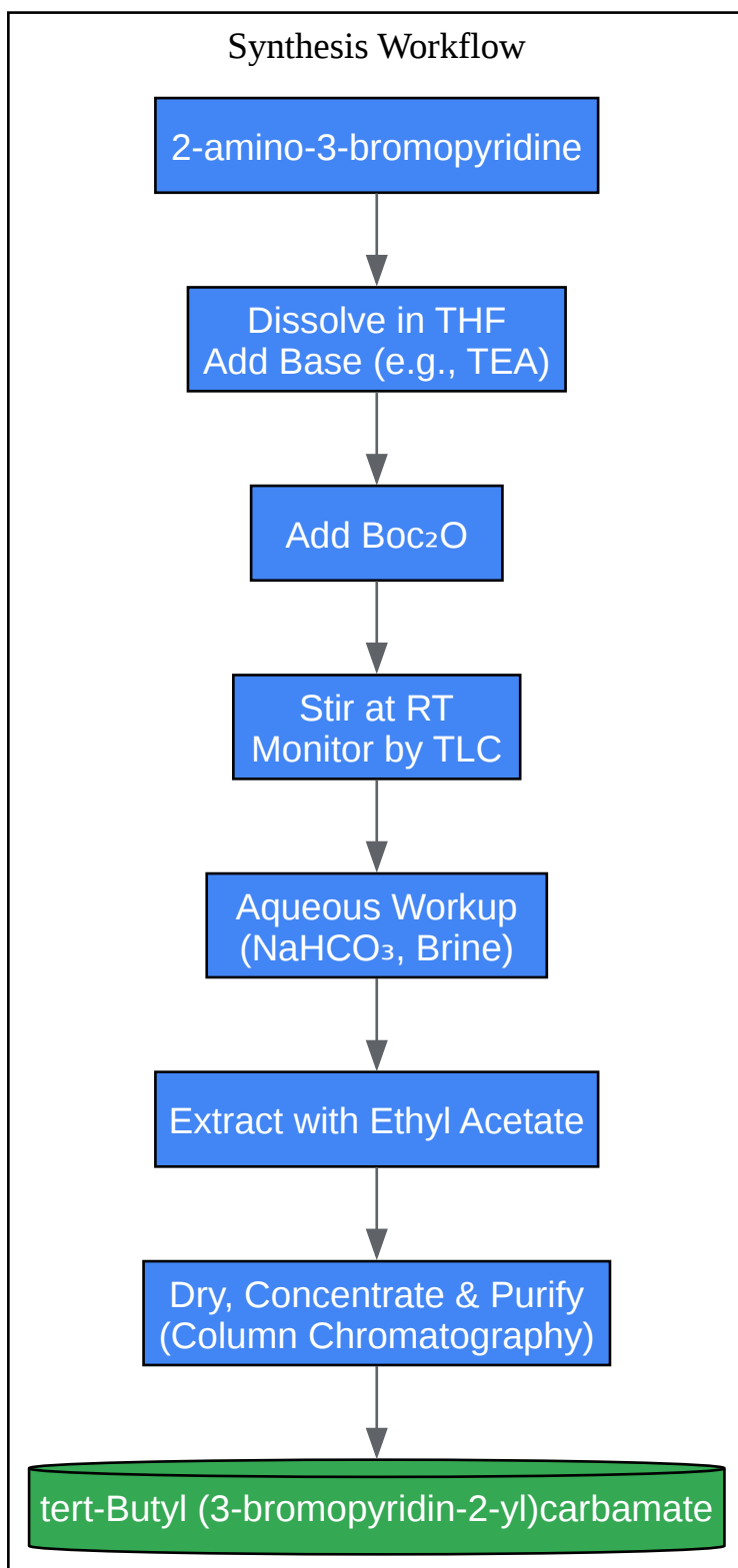
Materials:

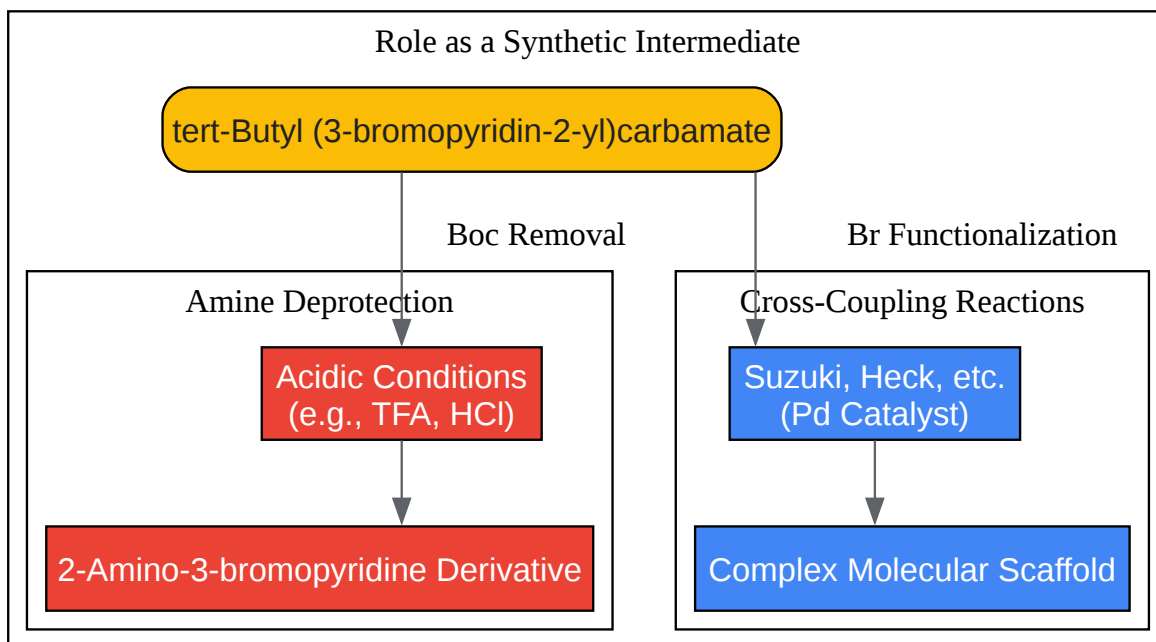
- 2-amino-3-bromopyridine

- Di-tert-butyl dicarbonate (Boc₂O)
- Anhydrous tetrahydrofuran (THF) or other suitable aprotic solvent
- A suitable base (e.g., triethylamine (TEA) or 4-dimethylaminopyridine (DMAP))
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Solvents for chromatography (e.g., ethyl acetate, hexanes)

Procedure:

- In a clean, dry round-bottom flask, dissolve 2-amino-3-bromopyridine in anhydrous THF.
- Add the base (e.g., triethylamine) to the solution.
- Slowly add a solution of di-tert-butyl dicarbonate in anhydrous THF to the reaction mixture at room temperature.
- Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, quench with saturated aqueous NaHCO₃ solution.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield **tert-butyl (3-bromopyridin-2-yl)carbamate** as a solid.





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